Application Notes and Protocols: Specimen Preparation for Panavia TC Bond Strength Testing

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*Panavia TC*
CAS No.:	*136959-71-2*
Cat. No.:	*B1179519*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation of specimens for bond strength testing of **Panavia TC**, a tooth-colored, translucent adhesive resin cement. The following sections outline standardized procedures for various substrates to ensure reliable and reproducible results in a research setting.

Overview of **Panavia TC**

Panavia TC is a shade variation of Panavia 21, an adhesive resin cement known for its strong bond to tooth structure and dental restorative materials.[1][2] It is a paste-paste system that cures anaerobically.[2] The cement contains the adhesive monomer MDP (10-Methacryloyloxydecyl dihydrogen phosphate), which is crucial for establishing a long-term, durable bond to both tooth structure and metal or ceramic surfaces.[1] For optimal performance, Panavia 21 (and by extension, the TC shade) is used in conjunction with ED PRIMER for conditioning tooth surfaces.[1][2]

© 2026 BenchChem. All rights reserved.

Experimental Protocols for Specimen Preparation

The following protocols are synthesized from various studies and manufacturer instructions to provide a comprehensive guide for preparing specimens for different bond strength tests, such as shear bond strength (SBS), microshear bond strength (μSBS), and push-out bond strength.

Substrate Preparation: Human Dentin (for Shear Bond Strength Testing)

This protocol describes the preparation of human dentin specimens for shear bond strength testing.

Materials:

- Extracted human third molars (stored in saline or sodium azide solution)[3][4]
- Acrylic resin
- Silicon carbide (SiC) paper (e.g., 600-grit)[3][4]
- Polishing machine
- Distilled water

Procedure:

- Tooth Embedding: Embed the extracted human molars in acrylic resin discs to facilitate handling and mounting in the testing apparatus.[3][4]
- Surface Grinding: Grind the occlusal surface of the embedded teeth using a polishing machine with 600-grit SiC paper under running water to expose a flat, superficial dentin surface.[3][4][5]
- Cleaning and Storage: Thoroughly rinse the specimens with distilled water to remove any debris from the grinding process. Store the prepared specimens in distilled water at 37°C to prevent dehydration prior to bonding procedures.[3][5]

© 2026 BenchChem. All rights reserved.

Substrate Preparation: Zirconia (for Shear Bond Strength Testing)

This protocol details the preparation of zirconia specimens, a common ceramic material used in dental restorations.

Materials:

- Sintered Y-TZP zirconia discs or blocks[6]
- Diamond saw (for sectioning)
- Silicon carbide (SiC) paper or diamond discs[7]
- Sandblasting unit
- Aluminum oxide particles (e.g., 50 µm)[3][6][7]
- Ultrasonic cleaner
- Distilled water

Procedure:

- Specimen Sectioning and Mounting: If starting with a block, section the zirconia into coupons of desired dimensions (e.g., 12 x 13 x 3 mm) using a diamond saw.[3] Mount the zirconia specimens in acrylic resin discs.[3][7]
- Surface Finishing: Grind the surface of the zirconia flat using SiC paper or diamond discs.[7]
- Sandblasting (Air Abrasion): Sandblast the bonding surface with 50 µm aluminum oxide particles at a pressure of 2-3 bar.[3][6][7] This step is critical for increasing the surface area and mechanical retention.
- Cleaning: Ultrasonically clean the sandblasted specimens in distilled water to remove any residual abrasive particles and debris.[1][7]

© 2026 BenchChem. All rights reserved.

Panavia TC Application and Specimen Assembly (Shear Bond Strength)

This protocol outlines the application of **Panavia TC** and the assembly of the final test specimen.

Materials:

- Prepared dentin or zirconia substrates
- Panavia 21 Kit (including **Panavia TC** paste and ED PRIMER)[1]
- Applicator brushes
- Teflon tape with a circular hole (e.g., 3 mm diameter)[3][4][7]
- Stainless steel cylinders or composite resin for building the bonded component[3][4][7]
- Loading jig (to apply a consistent load during curing)[4][7]
- Oxygen-inhibiting gel (OXYGUARD II)[1][2]

Procedure:

- Primer Application (for Dentin):
  - Dispense one drop each of ED PRIMER Liquid A and Liquid B into a mixing dish and mix for 3-5 seconds.[1]
  - Apply the mixed primer to the prepared dentin surface and leave it for 60 seconds.[1]
  - Gently air dry to evaporate the solvent, leaving a glossy surface.[1]
- Primer Application (for Zirconia): For zirconia, a separate primer containing MDP, such as CLEARFIL CERAMIC PRIMER PLUS, is often recommended, although Panavia 21's formulation also contains MDP.[1][8] Follow the manufacturer's instructions for the specific zirconia primer being used.

© 2026 BenchChem. All rights reserved.

- Bonding Site Definition: Apply a piece of single-sided adhesive Teflon tape with a precisely sized hole (e.g., 3 mm diameter) to the center of the prepared substrate surface. This defines the bonding area.[3][4][7]
- **Panavia TC** Dispensing and Mixing: Dispense the Panavia 21 Catalyst and Universal (TC shade) pastes in the proper ratio and mix thoroughly.[1]
- Cement Application: Place a small amount of the mixed **Panavia TC** paste into the hole in the Teflon tape on the substrate.[3][4][7]
- Specimen Assembly: Place a stainless-steel cylinder or build a composite resin cylinder onto the cement.[3][4][7]
- Curing:
  - Place the assembled specimen into a loading jig and apply a consistent load (e.g., 100 g) to standardize the cement layer thickness.[4]
  - Apply an oxygen-inhibiting gel (OXYGUARD II) around the margin of the bonded interface to facilitate anaerobic curing.[1][2]
  - Allow the cement to self-cure for the manufacturer-recommended time (typically around 10 minutes) at 37°C.[4]

Post-Curing Specimen Treatment

To simulate clinical conditions, specimens often undergo aging protocols before bond strength testing.

Procedure:

- Water Storage: After the initial cure, remove any excess cement and store the specimens in distilled water at 37°C for 24 hours before testing.[3][4][8]
- Thermocycling (Optional): For studies evaluating long-term bond durability, subject the specimens to thermocycling (e.g., 3,000 to 10,000 cycles between 5°C and 55°C).[5][8]

© 2026 BenchChem. All rights reserved.

Data Presentation

The following tables summarize representative bond strength data for Panavia cements from various studies. Note that direct comparison between studies may be challenging due to variations in methodologies.

Table 1: Shear Bond Strength of Panavia Cements to Various Substrates

Substrate	Panavia Version	Surface Treatment	Mean Shear Bond Strength (MPa)	Standard Deviation (MPa)	Reference
Human Dentin	Panavia V5	Tooth Primer	28.3	4.9	[3]
Zirconia	Panavia V5	Sandblasting (50 µm Al_2O_3)	25.1	5.2	[3]
Lithium Disilicate	Panavia V5	Hydrofluoric Acid Etch	36.9	6.5	[3]
Titanium	Panavia V5	Sandblasting (250 µm Al_2O_3)	18.27	2.15	[9]
Titanium	Panavia V5	No Treatment	7.91	1.34	[9]

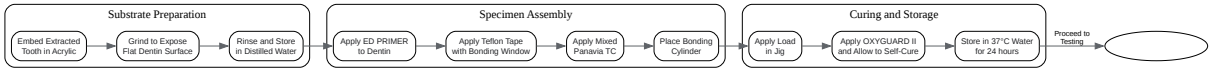
Table 2: Microshear Bond Strength of Panavia V5 to Titanium with Different Surface Treatments

© 2026 BenchChem. All rights reserved.

Surface Treatment	Mean Microshear Bond Strength (MPa)	Standard Deviation (MPa)
No Treatment	7.91	1.34
Sandblasting (250 µm Al_2O_3)	18.27	2.15
35% Hydrogen Peroxide	12.54	1.87
Data adapted from Nakhaei et al. (2022)[9][10]		

Visualized Workflows

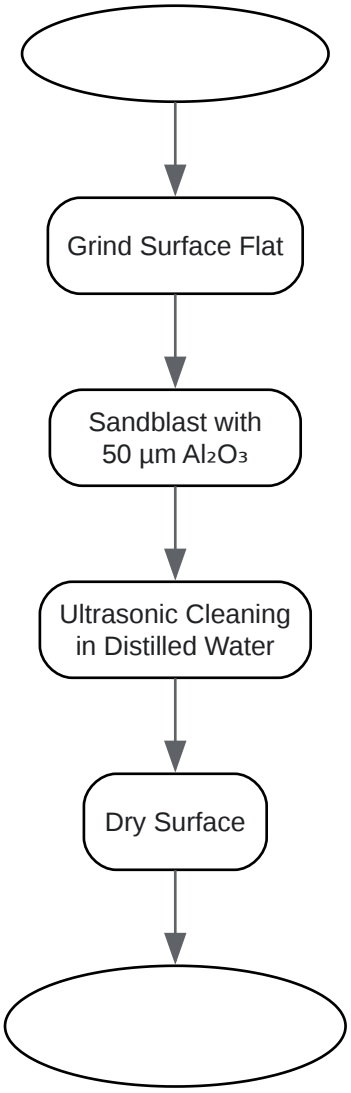
The following diagrams illustrate the key experimental workflows described in the protocols.



Click to download full resolution via product page

Caption: Workflow for Shear Bond Strength Specimen Preparation.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. suredental.com [suredental.com]
- 2. scribd.com [scribd.com]
- 3. panaviacements.com [panaviacements.com]

© 2026 BenchChem. All rights reserved.

- 4. panaviacements.com [panaviacements.com]
- 5. researchgate.net [researchgate.net]
- 6. scispace.com [scispace.com]
- 7. dentaladvisor.com [dentaladvisor.com]
- 8. kuraraydental.com [kuraraydental.com]
- 9. The Evaluation of Microshear Bond Strength of Resin Cements to Titanium Using Different Surface Treatment Methods: An In Vitro Study - PMC [pmc.ncbi.nlm.nih.gov]
- 10. The Evaluation of Microshear Bond Strength of Resin Cements to Titanium Using Different Surface Treatment Methods: An In Vitro Study - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Application Notes and Protocols: Specimen Preparation for Panavia TC Bond Strength Testing]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1179519/docs#application-notes-and-protocols-specimen-preparation-for-panavia-tc-bond-strength-testing]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.